Using 2-Nitro-5-(propan-2-yloxy)benzoic acid as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*2-Nitro-5-(propan-2-yloxy)benzoic acid*
CAS No.:	*78361-08-7*
Cat. No.:	*B2380948*

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Application Note: Strategic Utilization of **2-Nitro-5-(propan-2-yloxy)benzoic acid** in Pharmaceutical Synthesis

Executive Summary

2-Nitro-5-(propan-2-yloxy)benzoic acid (CAS: 78361-08-7), also known as 2-nitro-5-isopropoxybenzoic acid, is a critical pharmaceutical building block. Its primary utility lies in its role as the "A-ring" precursor for Amlexanox (CAS: 68302-57-8), a potent anti-inflammatory and anti-allergic agent used to treat aphthous ulcers (canker sores) and asthma.

This guide details the optimized handling, synthesis, and downstream transformation of this intermediate. Unlike generic protocols, this document focuses on the specific challenges of maintaining the labile isopropoxy ether linkage during nitro-reduction and cyclization, ensuring high-purity API (Active Pharmaceutical Ingredient) production.

Chemical Identity & Properties

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Property	Specification
Chemical Name	2-Nitro-5-(propan-2-yloxy)benzoic acid
Common Name	2-Nitro-5-isopropoxybenzoic acid
CAS Number	78361-08-7
Molecular Formula	$C_{10}H_{11}NO_5$
Molecular Weight	225.20 g/mol
Appearance	Yellow to orange crystalline powder
Solubility	Soluble in DMF, DMSO, Ethanol; Sparingly soluble in water
Key Functional Groups	Carboxylic acid (C-1), Nitro (C-2), Isopropoxy (C-5)

Synthetic Utility & Pathway

The value of this intermediate stems from its regiospecific functionalization. The isopropoxy group at position 5 is electron-donating, modulating the reactivity of the ring, while the nitro group at position 2 serves as a "masked" amine for subsequent cyclization.

Mechanism of Action in Synthesis

- Precursor Formation: It is typically synthesized via O-alkylation of 5-nitrosalicylic acid (5-hydroxy-2-nitrobenzoic acid).
- Activation: The nitro group is reduced to an amine (yielding 5-isopropoxyanthranilic acid), which renders the molecule ready for the Ullmann-type condensation or cyclization required to build the chromenopyridine core of Amlexanox.

Visualizing the Workflow

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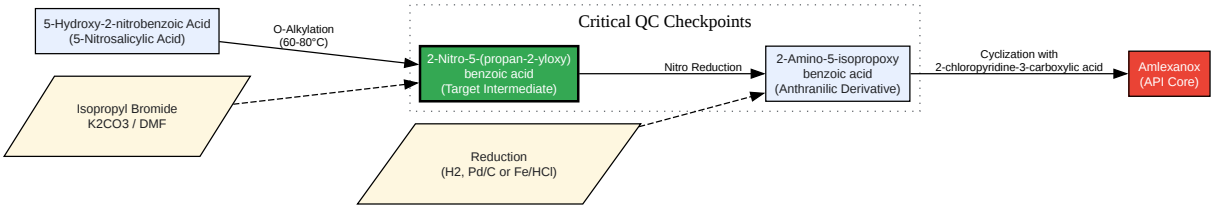

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Caption: Figure 1. Synthetic lineage from raw material to Amlexanox API, highlighting the central role of the target intermediate.

Detailed Experimental Protocols

Protocol A: Synthesis of 2-Nitro-5-(propan-2-yloxy)benzoic acid

Objective: To synthesize the target intermediate from 5-nitrosalicylic acid with high regioselectivity.

Reagents:

- 5-Hydroxy-2-nitrobenzoic acid (1.0 eq)
- 2-Bromopropane (Isopropyl bromide) (1.2 eq)
- Potassium Carbonate (

) (2.5 eq)
- Solvent: DMF (Dimethylformamide) or Acetone.

Procedure:

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- Dissolution: Charge a reactor with DMF (10 vol) and 5-hydroxy-2-nitrobenzoic acid. Stir until dissolved.
- Base Addition: Add

  slowly at room temperature. The solution will turn deep yellow/orange due to phenoxide formation.
- Alkylation: Add 2-bromopropane dropwise.
- Reaction: Heat the mixture to 60–70°C for 6–8 hours.
  - Expert Insight: Do not exceed 90°C. Higher temperatures promote esterification of the carboxylic acid (forming the isopropyl ester byproduct), which reduces yield.
- Workup:
  - Cool to room temperature.[1][2]
  - Pour the mixture into ice-cold water (20 vol).
  - Acidify carefully with 1N HCl to pH 2–3. The product will precipitate as a solid.[1]
- Purification: Filter the solid. Wash with cold water. Recrystallize from Ethanol/Water (8:2) if purity is <98%.[3][4]

Protocol B: Downstream Reduction to 2-Amino-5-isopropoxybenzoic acid

Objective: To reduce the nitro group without cleaving the ether linkage.

Reagents:

- **2-Nitro-5-(propan-2-yloxy)benzoic acid**
- 10% Pd/C (Catalyst)
- Hydrogen gas (

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) or Ammonium Formate

- Solvent: Methanol or Ethanol[2]

Procedure:

- Preparation: Dissolve the nitro intermediate in Methanol. Add 10% Pd/C (5 wt% loading).
- Hydrogenation: Hydrogenate at 30–40 psi at room temperature for 4 hours.
  - Critical Control Point: Avoid using strong mineral acids (like HCl) during reduction if possible. The isopropoxy ether is acid-labile and can dealkylate to form 2-amino-5-hydroxybenzoic acid (major impurity).
- Filtration: Filter catalyst over Celite.
- Isolation: Concentrate the filtrate. The amino acid is sensitive to oxidation (air); store under nitrogen or use immediately in the next step.

Quality Control & Troubleshooting

Analytical Standards (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm).
- Mobile Phase:
  - A: 0.1% Phosphoric acid in Water.
  - B: Acetonitrile.
  - Gradient: 10% B to 80% B over 20 mins.
- Detection: UV at 254 nm.

Troubleshooting Matrix

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Issue	Probable Cause	Corrective Action
Low Yield (Alkylation)	Formation of Isopropyl Ester	Lower reaction temperature (<70°C). Use exactly 2.0-2.2 eq of base to ensure carboxylate protection.
Impurity: Phenol (Des-isopropyl)	Acid hydrolysis during workup	Avoid pH < 2.0 during precipitation. Use weak acids (Acetic acid) if possible.
Dark Coloration (Amino product)	Oxidation of Aniline	Perform reduction and workup under Nitrogen atmosphere. Add antioxidants (e.g., Sodium Bisulfite) during workup.
Incomplete Reduction	Catalyst Poisoning	Ensure the nitro intermediate is free of residual bromide/iodide from the alkylation step before hydrogenation.

Safety & Handling (MSDS Highlights)

- Hazard Class: Irritant (Skin/Eye).[5]
- Nitro Compounds: Although this specific derivative is stable, nitro-aromatics can be energetic. Avoid heating dry solids near their decomposition point.
- Storage: Store in a cool, dry place. The amino derivative (downstream) is light and air-sensitive; store at -20°C if not used immediately.

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